

Technical Guide: Solubility & Stability Profiling of 2-(Dimethylamino)-N'- hydroxybenzenecarboximidamide[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-(Dimethylamino)-N'-hydroxybenzenecarboximidamide
CAS No.:	57076-10-5
Cat. No.:	B1340480

[Get Quote](#)

Executive Summary

2-(Dimethylamino)-N'-hydroxybenzenecarboximidamide (CAS: 57076-10-5) is a functionalized benzamidoxime intermediate often utilized in the synthesis of heterocyclic bioactive molecules and amidine-based prodrugs.[1][2][3][4] Its core structure features an amphoteric amidoxime motif capable of Z/E isomerism and a basic dimethylamino substituent.

Understanding its physicochemical behavior is critical for process optimization. This compound exhibits pH-dependent solubility due to its ionizable centers and is susceptible to specific hydrolytic degradation pathways under stress conditions.[1][2] This guide provides the baseline physicochemical data, predicted behavior based on structural analogs, and the gold-standard protocols required for empirical validation.

Chemical Identity & Physicochemical Properties[2] [4][5][6][7][8]

Property	Detail
IUPAC Name	2-(Dimethylamino)-N'-hydroxybenzenecarboximidamide
Common Synonyms	2-Dimethylaminobenzamidoxime; N'-Hydroxy-2-(dimethylamino)benzimidamide
CAS Number	57076-10-5
Molecular Formula	C
	H
	N
	O
Molecular Weight	179.22 g/mol
Physical State	Crystalline Solid (White to off-white)
Predicted LogP	~1.17 – 1.40 [1]
pKa (Predicted)	Basic (Amidine N): ~8.1

Solubility Profile

Solvent Compatibility

The solubility of **2-(dimethylamino)-N'-hydroxybenzenecarboximidamide** is governed by the lipophilicity of the benzene ring and the hydrogen-bonding capacity of the amidoxime headgroup.[1][2]

- Organic Solvents: Highly soluble in polar aprotic solvents (DMSO, DMF) and polar protic solvents (Ethanol, Methanol).[2]
- Aqueous Media: Solubility is pH-dependent.[1][2]
 - Acidic pH (< 5): High solubility due to protonation of the dimethylamino group and the amidine nitrogen.

- Neutral pH (6–8): Moderate to low solubility (neutral species predominates).[2]
- Basic pH (> 11): Increased solubility due to deprotonation of the oxime hydroxyl group.

Table 1: Solubility Estimates (Based on Structural Analogs)

Solvent	Solubility Rating	Estimated Conc. (mg/mL)	Application Note
DMSO	High	> 50 mg/mL	Preferred for stock solutions.[1][2]
Ethanol	Moderate	5 – 20 mg/mL	Suitable for intermediate dilutions. [1][2]
Water (pH 7)	Low	< 1 mg/mL	Requires buffering or cosolvents.[2]
0.1 N HCl	High	> 10 mg/mL	Forms soluble hydrochloride salt.[2]
PBS (pH 7.4)	Low-Moderate	~2 mg/mL	May require <1% DMSO spike.[1][2]

“

Critical Insight: For biological assays, prepare stock solutions in 100% DMSO and dilute into aqueous buffers immediately prior to use to prevent precipitation of the neutral species.

Experimental Protocol: Thermodynamic Solubility

To determine the exact solubility, use the Saturation Shake-Flask Method.[1]

- Preparation: Add excess solid compound (~10 mg) to 1 mL of the target solvent in a glass vial.

- Equilibration: Agitate at 25°C for 24 hours (orbital shaker at 300 rpm).
- Separation: Centrifuge at 10,000 rpm for 10 minutes or filter through a 0.22 µm PVDF filter (pre-saturated).
- Quantification: Analyze the filtrate via HPLC-UV (254 nm) against a standard curve prepared in DMSO.
- pH Check: Measure the pH of the filtrate, as saturation can shift the bulk pH.

Stability Profile & Degradation Pathways[1]

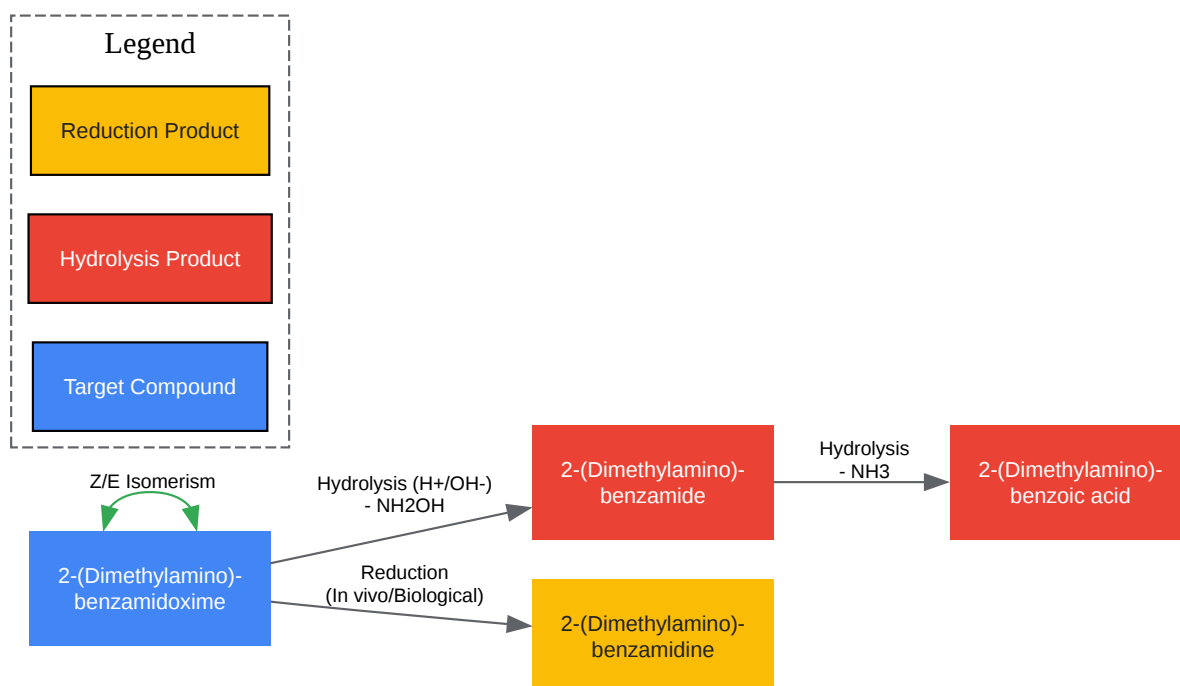
Stability Mechanisms

Amidoximes are generally stable in the solid state but reactive in solution. The primary degradation risks are hydrolysis (acid/base catalyzed) and reduction.[2]

- Hydrolysis: Under acidic conditions, the amidoxime hydrolyzes to the corresponding amide and eventually the carboxylic acid.[5]
- Photolysis: The N-O bond is potentially photosensitive; however, benzamidoximes are typically more stable than aliphatic analogs.
- Tautomerism: Exists in equilibrium between Z (syn) and E (anti) isomers, with the Z-isomer often being thermodynamically preferred due to intramolecular hydrogen bonding with the amine [3].[2]

Visualizing the Degradation Pathway

The following diagram illustrates the primary degradation routes and tautomeric equilibrium.



[Click to download full resolution via product page](#)

Caption: Primary hydrolysis and reduction pathways for benzamidoxime derivatives.

Experimental Protocol: Forced Degradation (Stress Testing)

Validate stability using a standardized HPLC stress test.^[2]

HPLC Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm , 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.^[2]
- Gradient: 5% B to 95% B over 10 minutes.

- Flow Rate: 1.0 mL/min.
- Detection: UV 254 nm.[2]

Stress Conditions:

Stress Type	Condition	Duration	Acceptance Criteria
Acid Hydrolysis	0.1 N HCl, 60°C	4 Hours	< 5% Degradation to Amide
Base Hydrolysis	0.1 N NaOH, Ambient	4 Hours	< 10% Degradation
Oxidation	3% H ₂ O ₂	2 Hours	Monitor N-oxide formation
	O ₂ , Ambient		
Thermal (Solid)	60°C / 75% RH	7 Days	< 1% Degradation
Photostability	UV/Vis (1.2M Lux[1] [2]·hr)	24 Hours	< 2% Degradation

Handling, Storage & Safety[2]

Storage Recommendations

- Solid State: Store at -20°C in a tightly sealed container. Desiccate to prevent moisture absorption, which can accelerate hydrolysis.
- Solution State:
 - DMSO stocks are stable at -20°C for >6 months.[1][2]
 - Aqueous working solutions should be prepared fresh. Do not store aqueous solutions for >24 hours.

Safety (GHS Classification)[2]

- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.[6]
 - H315: Causes skin irritation.[6]
 - H319: Causes serious eye irritation.[6]
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle in a fume hood to avoid inhalation of dust.

References

- PubChem. (2025).[2][6] Compound Summary: 4-(Dimethylamino)-N'-hydroxybenzenecarboximidamide (Isomer Data for Prediction).[1][2] National Library of Medicine. [\[Link\]](#)[2]
- EPA CompTox. (2025).[2] N-[2-(Dimethylamino)cyclohexylidene]hydroxylamine Properties (Analogous Functional Group Data). US Environmental Protection Agency. [\[Link\]](#)[2]
- Clement, B. (2002). Reduction of N-hydroxylated compounds: amidoximes (N-hydroxyamidines) as pro-drugs of amidines.[1][2] Drug Metabolism Reviews, 34(3), 565-579. [2] [\[Link\]](#)[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 500024-72-6|4-[2-(Dimethylamino)ethoxy]-N'-hydroxybenzene-1-carboximidamide|BLD Pharm [\[bldpharm.com\]](https://bldpharm.com)
- 2. Benzamide, N-[2-(dimethylamino)ethyl]-N-methyl-4-[[[4-[4-(4-morpholinyl)-7-(2,2,2-trifluoroethyl)-7H-pyrrolo[2,3-d]pyrimidin-2yl]phenyl]amino]carbonyl]amino]-, (CF₃COOH salt)

| C33H36F6N8O5 | CID 46202236 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. 2-(Dimethylamino)-N'-hydroxybenzenecarboximidamide CAS#: 57076-10-5 [chemicalbook.com]
- 4. CompTox Chemicals Dashboard [comptox.epa.gov]
- 5. researchgate.net [researchgate.net]
- 6. 4-(Dimethylamino)-N'-hydroxybenzene-1-carboximidamide | C9H13N3O | CID 9665343 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Solubility & Stability Profiling of 2-(Dimethylamino)-N'-hydroxybenzenecarboximidamide[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1340480/docs#technical-guide-solubility-stability-profiling-of-2-dimethylamino-n-hydroxybenzenecarboximidamide-1-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check